

Zofenopril-d5: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: **Zofenopril-d5**

Cat. No.: **B12409726**

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Zofenopril-d5**, a deuterated analog of the angiotensin-converting enzyme (ACE) inhibitor, Zofenopril.

Zofenopril-d5 is primarily utilized as an internal standard for the quantification of Zofenopril in various analytical methods, such as GC- or LC-mass spectrometry.^[1] Given its importance in research and development, a thorough understanding of its safe handling is paramount.

This document summarizes key chemical and physical properties, provides guidance on safe laboratory practices, and outlines emergency procedures. The information herein is compiled from material safety data sheets (MSDS) and other technical sources for Zofenopril and its deuterated form.

Physicochemical and Toxicological Data

While specific quantitative toxicological data for **Zofenopril-d5**, such as LD50 and LC50 values, are not readily available in the public domain, the safety precautions are predicated on the known properties of Zofenopril and general principles for handling deuterated compounds. Deuteration, the substitution of hydrogen with its isotope deuterium, can subtly alter a molecule's pharmacokinetic profile but is not expected to significantly change its fundamental toxicological properties.^{[2][3][4]}

Table 1: Physical and Chemical Properties of **Zofenopril-d5** and Related Compounds

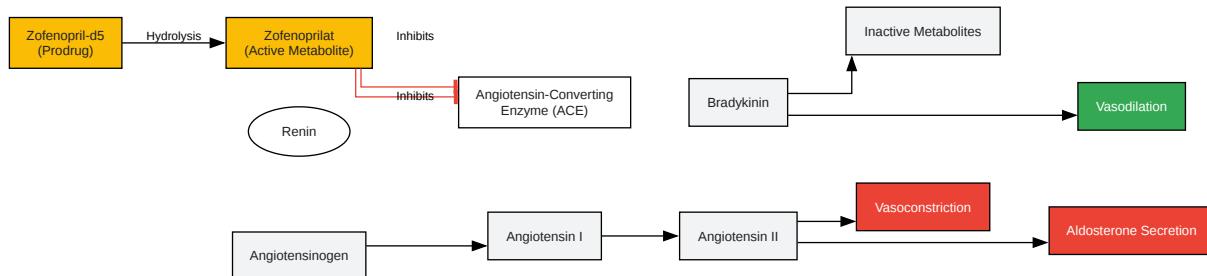
Property	Zofenopril-d5	Zofenopril	Zofenopril Calcium Salt	Source(s)
Molecular Formula	C ₂₂ H ₁₈ D ₅ NO ₄ S ₂	C ₂₂ H ₂₃ NO ₄ S ₂	C ₄₄ H ₄₄ CaN ₂ O ₈ S ₄	[1] [5]
Molecular Weight	434.58 g/mol	429.55 g/mol	897.16 g/mol	[1]
Appearance	Colorless to off-white solid-liquid mixture	Foamy solid	Crystalline solid	[1]
Melting Point	Not available	42-44°C	>250°C	
Solubility	Soluble in DMSO, Ethanol, DMF	Not specified	Mixes with water	[1]

Table 2: Toxicological Profile of Zofenopril (as a proxy for **Zofenopril-d5**)

Hazard	Description	Source(s)
Acute Toxicity	Harmful if swallowed.	
Health Hazards	May cause skin irritation, serious eye irritation, and may cause an allergic skin reaction. May cause drowsiness or dizziness.	
Developmental Toxicity	Based on animal studies, may result in toxic effects to the fetus. ACE inhibitors can cause injury and death to the developing fetus, particularly in the later stages of pregnancy.	
Hypersensitivity	Exposure to small quantities may induce hypersensitivity reactions, including bronchospasm, urticaria, and angioneurotic edema.	

Mechanism of Action: ACE Inhibition

Zofenopril is a prodrug that is hydrolyzed in the body to its active metabolite, zofenoprilat.^{[6][7]} Zofenoprilat is a potent inhibitor of the angiotensin-converting enzyme (ACE).^{[7][8][9]} ACE plays a crucial role in the renin-angiotensin-aldosterone system (RAAS), which regulates blood pressure.^{[8][9]} By inhibiting ACE, zofenoprilat prevents the conversion of angiotensin I to the potent vasoconstrictor angiotensin II.^{[7][8]} This leads to vasodilation and a reduction in blood pressure.^[8] Additionally, the inhibition of ACE leads to an increase in bradykinin, a vasodilator, further contributing to the antihypertensive effect.^[8]

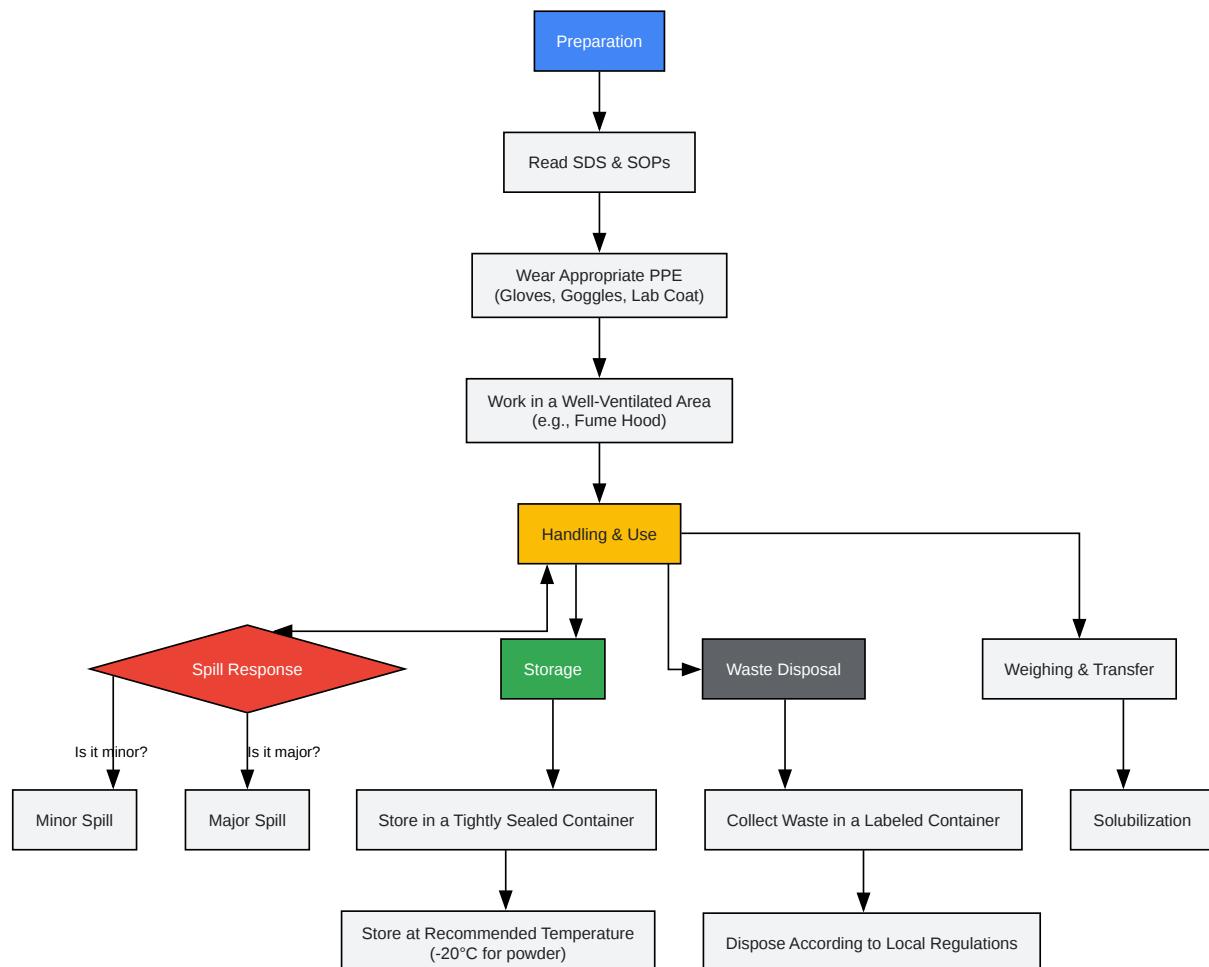


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Caption: Mechanism of action of Zofenopril as an ACE inhibitor.

Experimental Workflow for Safe Handling

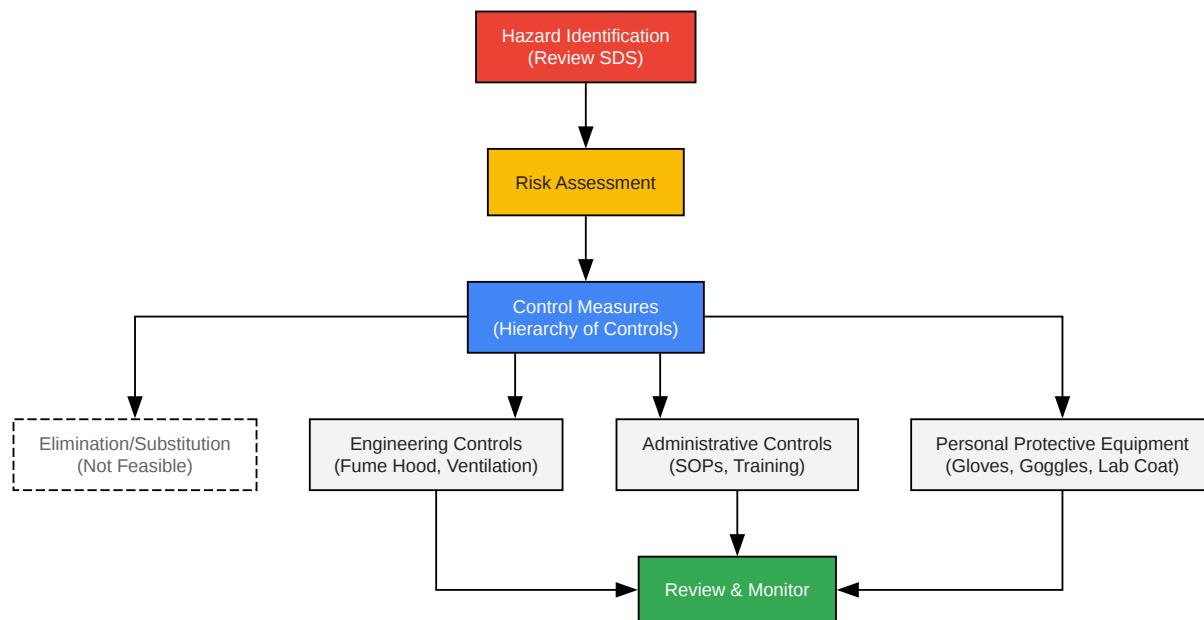
A systematic approach is crucial when handling **Zofenopril-d5** in a laboratory setting. The following workflow outlines the key steps to ensure the safety of personnel and the integrity of the experiment.

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Caption: A generalized workflow for the safe handling of **Zofenopril-d5**.

Hazard Identification and Control

A proactive approach to hazard management is essential. The hierarchy of controls should be applied to mitigate risks associated with handling **Zofenopril-d5**.



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Caption: Hazard identification and control hierarchy for **Zofenopril-d5**.

Detailed Experimental Protocols

While specific experimental protocols will vary depending on the research objectives, the following provides general guidance for common laboratory procedures involving **Zofenopril-d5**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles should be worn at all times.

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing is required.
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator may be necessary.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not ingest or inhale. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage as a powder, -20°C is recommended.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Spill and Disposal Procedures

- Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For larger spills, evacuate the area and follow emergency procedures.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations.

By adhering to these guidelines, researchers can safely handle **Zofenopril-d5** and minimize the risk of exposure and accidents in the laboratory.

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